Application Notes and Protocols for TWS119 TFA in Neurogenesis

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Compound of Interest

Compound Name:	*TWS119 TFA*
Cat. No.:	*B560273*

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These application notes provide a comprehensive guide to utilizing TWS119 Tri-fluoroacetate (TFA), a potent inhibitor of Glycogen Synthase Kinase-3β (GSK-3β), for inducing neurogenesis. The information compiled herein is curated from peer-reviewed scientific literature to ensure accuracy and reproducibility.

Introduction

TWS119 is a small molecule belonging to the 4,6-disubstituted pyrrolopyrimidine class that has been demonstrated to effectively induce neuronal differentiation in various stem cell populations.[1] Its primary mechanism of action involves the inhibition of GSK-3β, a key negative regulator of the Wnt/β-catenin signaling pathway.[1][2][3] By inhibiting GSK-3β, TWS119 prevents the phosphorylation and subsequent degradation of β-catenin.[1] This allows β-catenin to accumulate in the cytoplasm, translocate to the nucleus, and activate TCF/LEF transcription factors, leading to the expression of genes that promote neuronal differentiation.[1]

Optimal Working Concentrations

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The optimal concentration of **TWS119 TFA** for inducing neurogenesis can vary depending on the cell type and the specific experimental conditions. Below is a summary of effective concentrations reported in the literature.

Cell Type	Concentration	Treatment Duration	Outcome	Reference
Mouse Embryonic Stem Cells (mESCs)	400 nM	2 days, followed by 2-14 days in compound-free medium	~50-60% neuronal differentiation (TuJ1, Map2(a+b), neurofilament-M positive)	[1]
P19 Embryonal Carcinoma Cells	1 µM	2 days, followed by 2-14 days in compound-free medium	30-40% neuronal differentiation (TuJ1 positive); up to 60% with embryoid body (EB) formation protocol	[1][4]
P19 Embryonal Carcinoma Cells	1-5 µM	2 days, followed by 2-14 days in compound-free medium	Induction of neuronal markers (nestin, neurofilament-M, Map2(a+b), NeuN, glutamate, synapsin 1)	[1][4]
Neonatal Rats (in vivo)	Not specified in concentration	Not applicable	Promotes neuronal differentiation after hypoxic-ischemic brain damage	[5][6]

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Note: It is highly recommended to perform a dose-response experiment to determine the optimal concentration for your specific cell line and experimental setup.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of TWS119 and a general experimental workflow for inducing neurogenesis.

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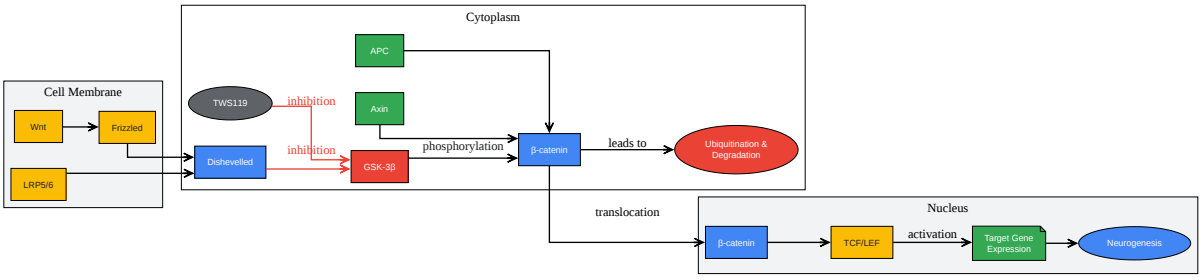

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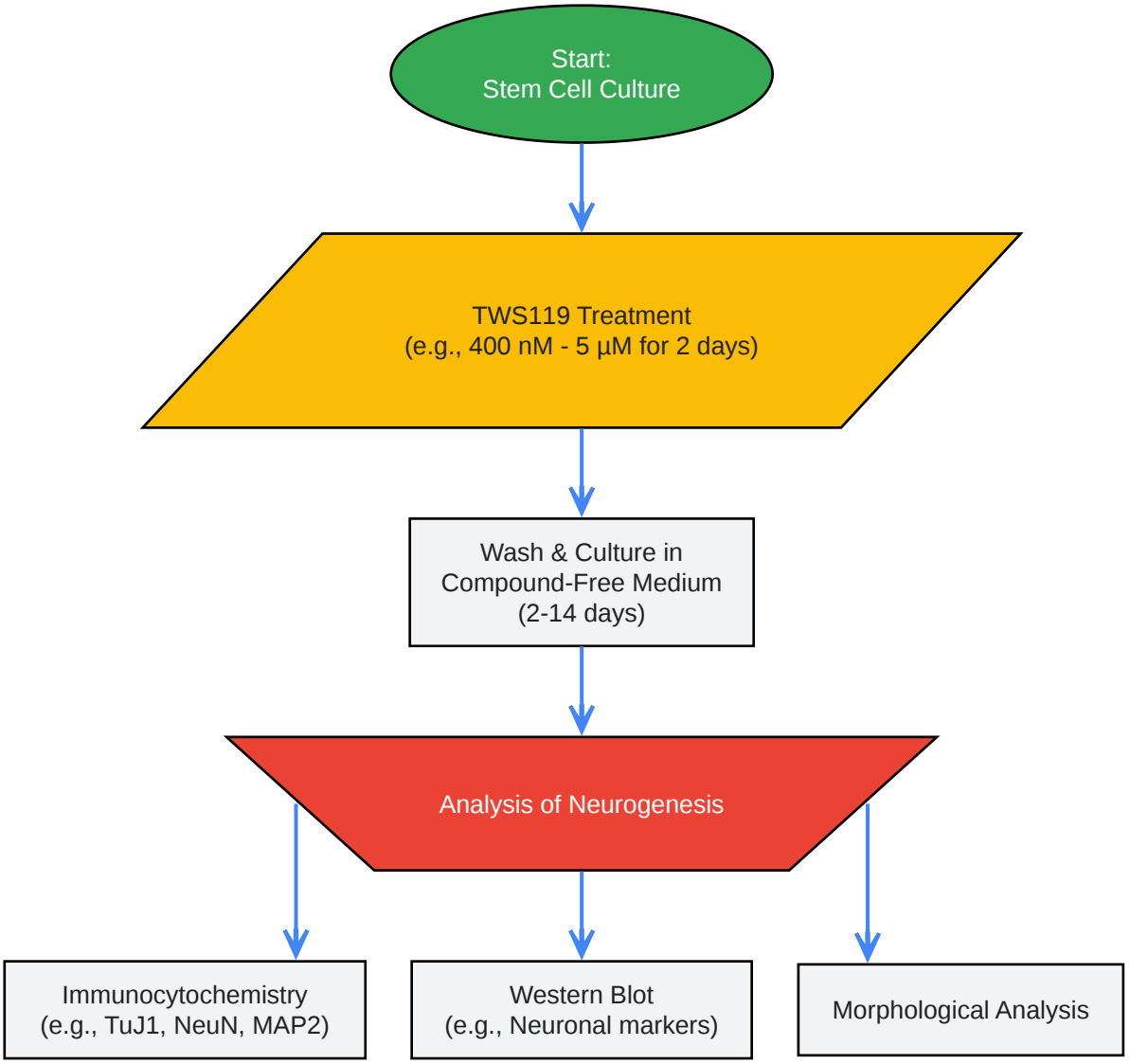

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References

- 1. Synthetic small molecules that control stem cell fate - PMC [pmc.ncbi.nlm.nih.gov]
- 2. stemcell.com [stemcell.com]

- 3. cellgs.com [cellgs.com]
- 4. researchgate.net [researchgate.net]
- 5. GSK-3β inhibitor TWS119 promotes neuronal differentiation after hypoxic-ischemic brain damage in neonatal rats - PMC [pmc.ncbi.nlm.nih.gov]
- 6. GSK-3β inhibitor TWS119 promotes neuronal differentiation after hypoxic-ischemic brain damage in neonatal rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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